

# Validating Theoretical Nuclear Models with Calcium-49 Data: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium-49

Cat. No.: B12654295

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The study of exotic nuclei, those with a significant deviation from the stable neutron-to-proton ratio, provides a critical testing ground for our understanding of the nuclear force and the structure of matter. **Calcium-49** ( $^{49}\text{Ca}$ ), with its 20 protons and 29 neutrons, lies in a pivotal region of the nuclear chart, offering a unique opportunity to validate and refine theoretical nuclear models. This guide provides an objective comparison of experimental data for  $^{49}\text{Ca}$  with predictions from prominent theoretical frameworks, including the Nuclear Shell Model, ab initio Coupled-Cluster theory, and Density Functional Theory (DFT).

## Experimental Data for Calcium-49

Experimental investigations of  $^{49}\text{Ca}$ , primarily through neutron-transfer reactions such as the  $^{48}\text{Ca}(\text{d},\text{p})^{49}\text{Ca}$  reaction, have provided crucial data on its nuclear structure. These experiments populate excited states in  $^{49}\text{Ca}$ , and the subsequent gamma-ray emissions and particle ejectiles are detected to reconstruct the level scheme.

Table 1: Experimental Nuclear Data for **Calcium-49**

Property	Experimental Value
Binding Energy	421.184 MeV
Ground State Spin/Parity ( $J\pi$ )	3/2-
Excited States	
Energy (keV)	Spin/Parity ( $J\pi$ )
2023	(1/2-)
3585	(5/2-)
3865	(7/2-)
3991	(1/2+)
4072	(3/2+)
4273	(5/2+)
4432	(3/2-)
5173	(9/2+)
Spectroscopic Factor (g.s.)	~0.73 - 0.89

Note: Spin/parity assignments in parentheses are tentative.

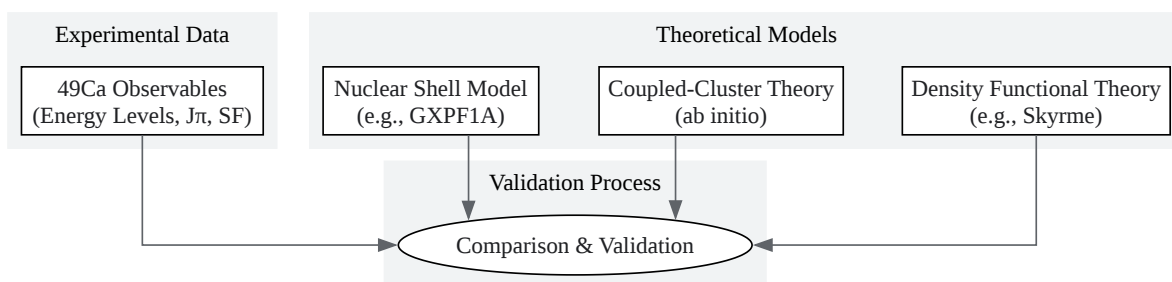
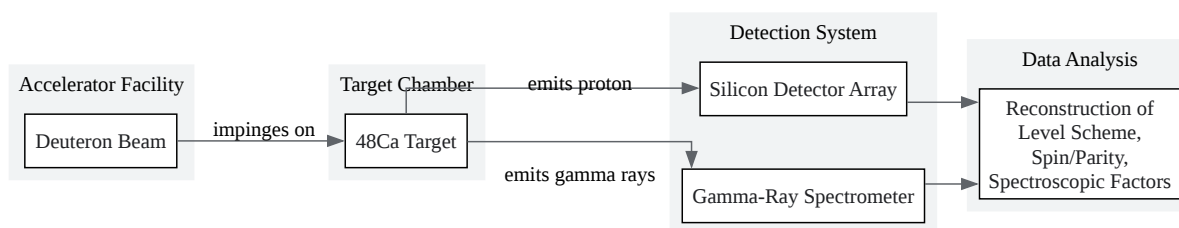
## Experimental Protocols

The primary experimental technique for populating states in  $^{49}\text{Ca}$  is the one-neutron transfer reaction, specifically  $^{48}\text{Ca}(d,p)^{49}\text{Ca}$ . A general protocol for such an experiment is as follows:

- **Beam Production:** A stable beam of deuterons ( $d$ ) is accelerated to a specific energy, typically in the range of 10-20 MeV per nucleon.
- **Target:** The deuteron beam impinges on a thin target made of enriched  $^{48}\text{Ca}$ .
- **Reaction and Detection:** The  $(d,p)$  reaction results in the formation of  $^{49}\text{Ca}$  and the emission of a proton ( $p$ ). The outgoing protons are detected by a silicon detector array, which

measures their energy and angle of emission. The energy of the detected proton is kinematically related to the excitation energy of the residual  $^{49}\text{Ca}$  nucleus.

- **Gamma-Ray Spectroscopy:** To de-excite, the  $^{49}\text{Ca}$  nucleus emits gamma rays, which are detected in coincidence with the protons using a high-resolution gamma-ray spectrometer, such as an array of Germanium detectors. The energies of these gamma rays provide precise measurements of the energy differences between the nuclear states.
- **Data Analysis:** By analyzing the energies and angular distributions of the emitted protons and the coincident gamma rays, the energy levels, spins, and parities of the states in  $^{49}\text{Ca}$  can be determined. Spectroscopic factors, which provide information about the single-particle nature of the states, are extracted by comparing the experimental cross-sections with theoretical reaction model calculations.



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- To cite this document: BenchChem. [Validating Theoretical Nuclear Models with Calcium-49 Data: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12654295#validating-theoretical-nuclear-models-with-calcium-49-data]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)